

# Protocol for DNA Hydrolysis and Quantification of 2'-Deoxycytidine

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## Compound of Interest

Compound Name: 2'-Deoxycytidine

Cat. No.: B3025316

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## Application Note & Protocol

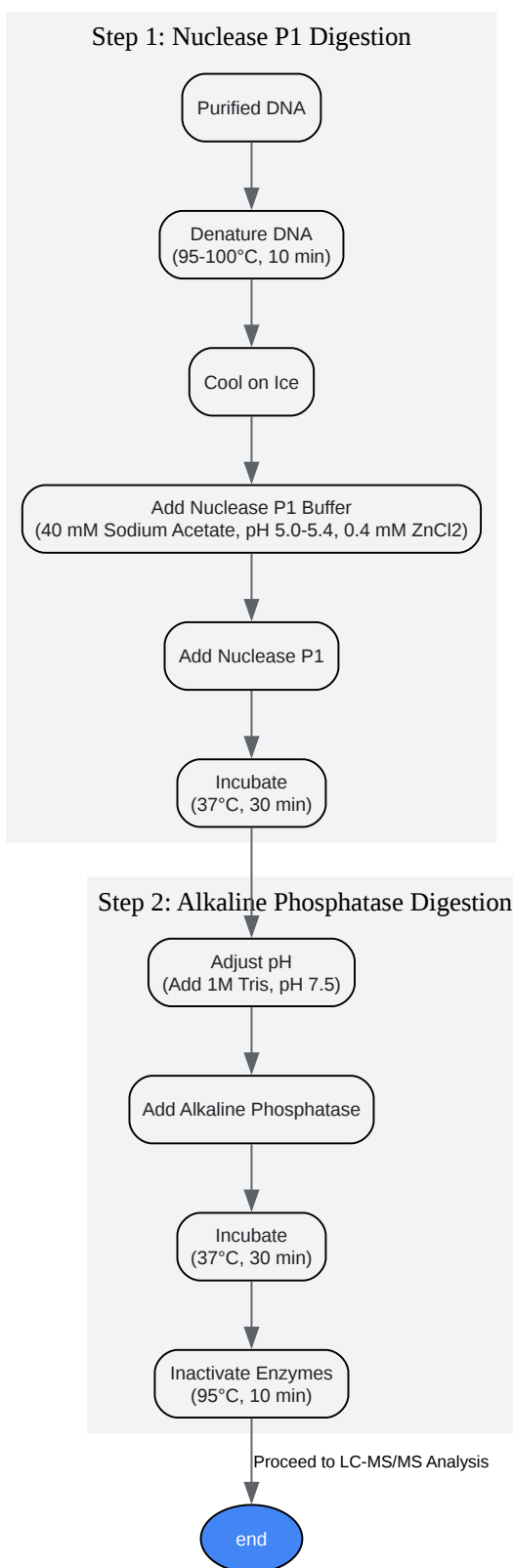
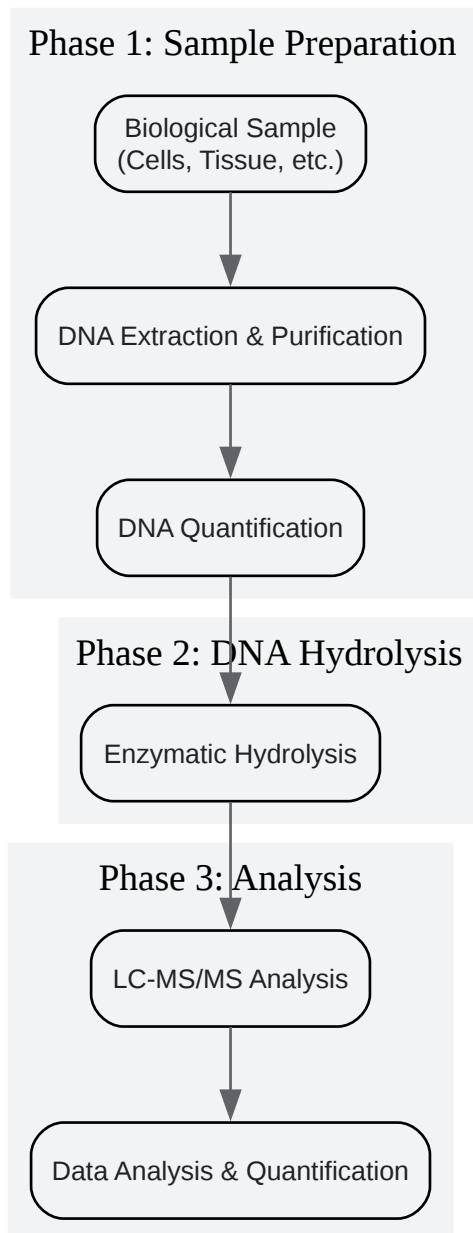
Audience: Researchers, scientists, and drug development professionals.

## Introduction

The quantification of **2'-deoxycytidine** (dC) is a critical measurement in various fields of biological research, including DNA metabolism studies, the assessment of DNA damage and repair, and the development of nucleoside analog drugs.<sup>[1][2]</sup> Accurate determination of dC levels often requires the complete hydrolysis of DNA into its constituent deoxynucleosides. This document provides detailed protocols for the enzymatic hydrolysis of DNA and the subsequent quantification of **2'-deoxycytidine** using liquid chromatography-tandem mass spectrometry (LC-MS/MS), which is considered the gold standard for this analysis due to its high selectivity and sensitivity.<sup>[1][2]</sup>

## Overview of the Workflow

The overall process involves three main stages: DNA extraction and purification, enzymatic hydrolysis of the purified DNA, and finally, the quantitative analysis of **2'-deoxycytidine**.



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## References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
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